Crystallography and Structure of the Notum Inhibitor 8BTC: A Technical Guide

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Compound of Interest

Compound Name: *8BTC*

Cat. No.: *B15543031*

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This technical guide provides an in-depth analysis of the crystallographic structure and biochemical properties of the inhibitor **8BTC**. The document details the experimental procedures utilized for structure determination, presents key quantitative data in a structured format, and visualizes the relevant biological pathways and experimental workflows.

Introduction

8BTC, also known as ARUK3004558, is a potent, non-covalent inhibitor of the human carboxylesterase Notum.[1] Notum is a negative regulator of the Wnt signaling pathway, which is crucial for embryonic development, tissue homeostasis, and is implicated in various diseases, including cancer. By inhibiting Notum, **8BTC** can restore Wnt signaling, making it a valuable tool for studying the therapeutic potential of Notum inhibition.[1]

This guide is based on the crystal structure of human Notum in complex with **8BTC**, available in the Protein Data Bank (PDB) under the accession code **8BTC**.[1] The structure was determined by X-ray diffraction at a resolution of 1.54 Å.[1]

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Crystallographic and Structural Data

The following tables summarize the key quantitative data from the crystallographic analysis of the **8BTC**-Notum complex.

Table 1: Crystallographic Data Collection and Refinement Statistics

Parameter	Value
PDB ID	8BTC
Resolution (Å)	1.54
Space Group	P 21 21 21
Unit Cell Dimensions (Å)	a=50.3, b=75.5, c=100.2
R-work	0.211
R-free	0.230
Method	X-RAY DIFFRACTION

Data sourced from the RCSB PDB entry **8BTC**.[1]

Table 2: Biochemical Data

Inhibitor	Target	IC50 (nM)
8BTC (compound 4w)	Notum	2.5

Data sourced from MedchemExpress and the primary publication.

Binding and Mechanism of Action

8BTC is an N-acyl indoline that was developed from a covalent virtual screening hit. It binds non-covalently to the palmitoleate pocket of Notum. The binding is characterized by key interactions, including aromatic stacking and a water-mediated hydrogen bond to the oxyanion hole. By occupying this pocket, **8BTC** prevents the catalytic activity of Notum, which is

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responsible for removing palmitoleoyl groups from Wnt proteins, thereby inactivating them. The inhibition of Notum by **8BTC** leads to the restoration of Wnt signaling.

Experimental Protocols

The following are the detailed methodologies for the key experiments involved in the structural determination of the **8BTC**-Notum complex, as described in the primary publication.

Protein Expression and Purification

- Construct: A construct of human Notum (residues 79-433) with a C-terminal His6-tag was used.
- Expression System: The protein was expressed in HEK293T cells.
- Purification:
  - The conditioned medium was harvested and subjected to immobilized metal affinity chromatography (IMAC) using a HisTrap HP column.
  - The protein was eluted with an imidazole gradient.
  - Further purification was achieved by size-exclusion chromatography using a Superdex 200 column equilibrated in a buffer containing 20 mM HEPES pH 7.5 and 150 mM NaCl.
  - Protein concentration was determined using the theoretical extinction coefficient at 280 nm.

Crystallization

- Complex Formation: The purified Notum protein was incubated with a 5-fold molar excess of **8BTC**.
- Crystallization Method: The hanging drop vapor diffusion method was employed.
- Conditions: Crystals were grown by mixing the protein-inhibitor complex with a reservoir solution containing 0.1 M MES pH 6.5 and 20% w/v PEG 8000.

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- Cryo-protection: For data collection, crystals were transferred to a cryo-protectant solution containing the reservoir solution supplemented with 25% (v/v) glycerol before being flash-cooled in liquid nitrogen.

Data Collection and Structure Determination

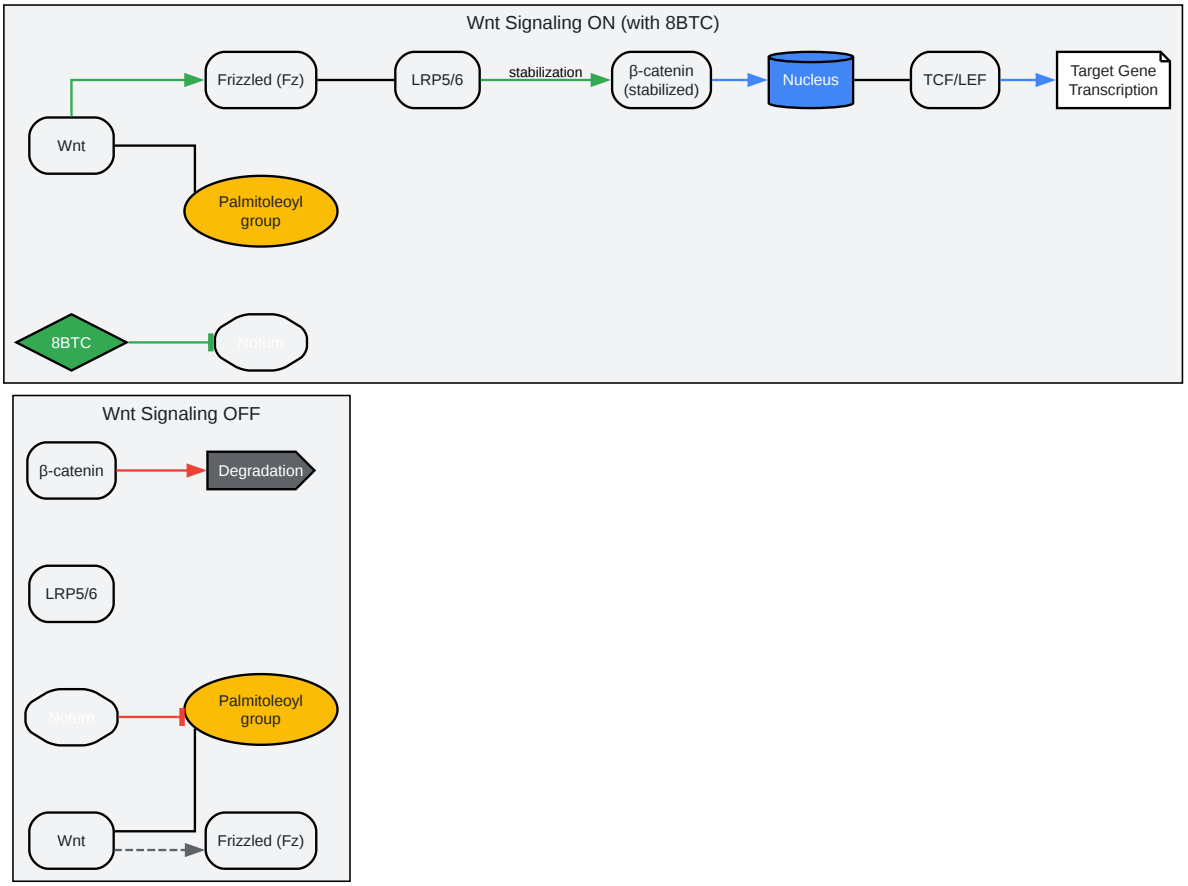
- Data Collection: X-ray diffraction data were collected at a synchrotron source.
- Data Processing: The diffraction data were processed and scaled using standard crystallographic software packages.
- Structure Solution: The structure was solved by molecular replacement using a previously determined structure of Notum as the search model.
- Refinement: The model was refined using iterative cycles of manual model building and automated refinement. The inhibitor was modeled into the electron density maps, and water molecules were added.
- Validation: The final model was validated using standard crystallographic validation tools to assess its geometric quality and fit to the electron density data.

Visualizations

Wnt Signaling Pathway and Notum Inhibition

The following diagram illustrates the canonical Wnt signaling pathway and the role of Notum and its inhibition by **8BTC**. In the "OFF" state, Notum removes the palmitoleoyl group from Wnt, preventing it from binding to its receptor Frizzled (Fz) and the co-receptor LRP5/6. This leads to the degradation of β-catenin. In the "ON" state, **8BTC** inhibits Notum, allowing Wnt to bind to its receptors, which leads to the stabilization of β-catenin, its translocation to the nucleus, and the activation of target gene transcription.

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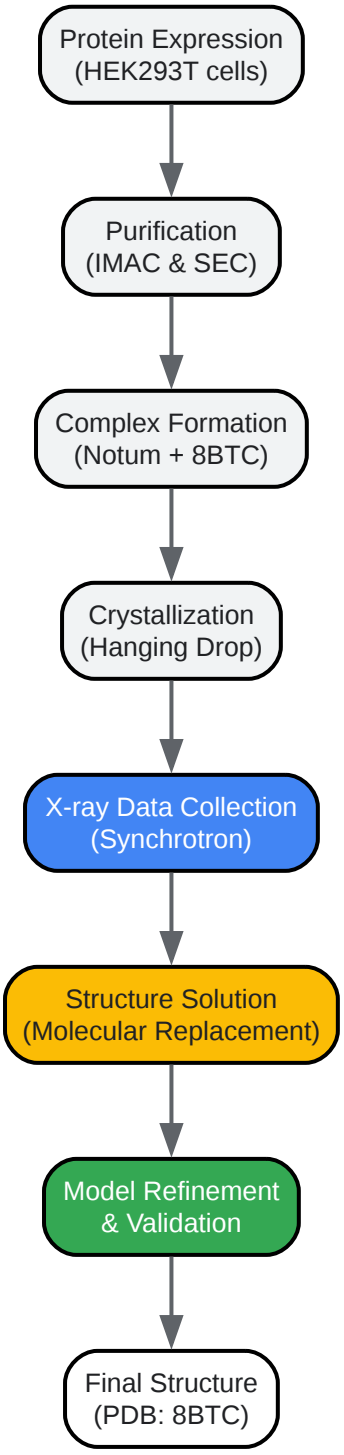
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Caption: Wnt signaling pathway modulation by Notum and its inhibitor **8BTC**.

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Experimental Workflow for Structure Determination

The following diagram outlines the major steps in the experimental workflow for determining the crystal structure of the Notum-**8BTC** complex.



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Caption: Experimental workflow for the structure determination of the Notum-**8BTC** complex.

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References

- 1. rcsb.org [rcsb.org]
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